

# Handling and storage of 2-Amino-4,6-bis(difluoromethoxy)pyrimidine

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 2-Amino-4,6-bis(difluoromethoxy)pyrimidine |
| Cat. No.:      | B1317642                                   |

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Application Notes and Protocols for **2-Amino-4,6-bis(difluoromethoxy)pyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the handling, storage, and potential applications of **2-Amino-4,6-bis(difluoromethoxy)pyrimidine**, a key intermediate in the synthesis of agrochemicals.

## Chemical and Physical Properties

**2-Amino-4,6-bis(difluoromethoxy)pyrimidine** is a heterocyclic organic compound with the chemical formula  $C_6H_5F_4N_3O_2$ . Its properties are summarized in the table below.

| Property         | Value   |
|------------------|---|
| CAS Number       | 86209-44-1  |
| Molecular Weight | 227.12 g/mol  |
| Appearance       | White crystalline solid   |
| Melting Point    | 68-70 °C  |
| Boiling Point    | 337 °C  |
| Density          | 1.527 g/cm <sup>3</sup>   |
| Solubility       | Insoluble in water; soluble in toluene, xylene, and other organic solvents. |

## Handling and Storage

While a specific Material Safety Data Sheet (MSDS) for **2-Amino-4,6-bis(difluoromethoxy)pyrimidine** is not readily available, the following guidelines are based on data for structurally similar pyrimidine derivatives and general laboratory safety practices.

### 2.1. Personal Protective Equipment (PPE)

A comprehensive workflow for handling this compound, including the necessary personal protective equipment, is outlined below.



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Workflow for Safe Handling of **2-Amino-4,6-bis(difluoromethoxy)pyrimidine**.

## 2.2. Storage Conditions

Proper storage is crucial to maintain the integrity and stability of the compound.

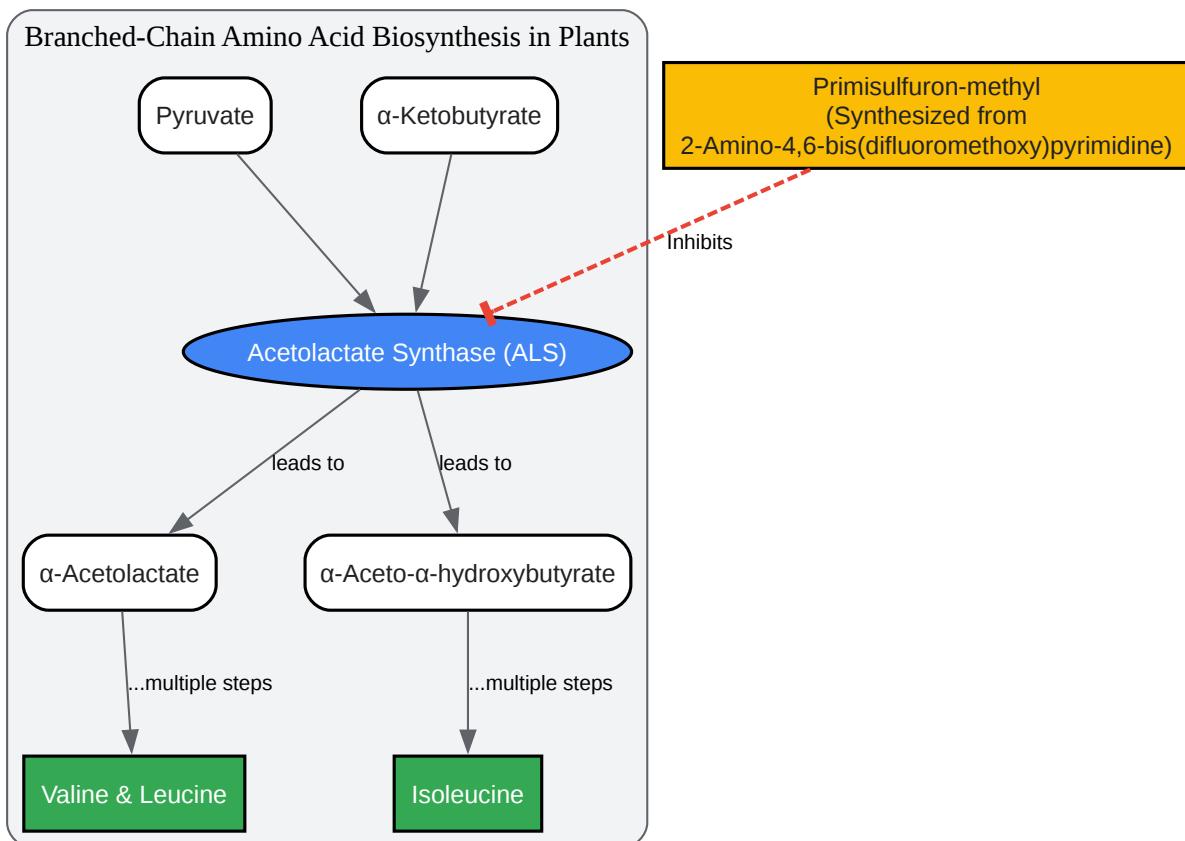
| Parameter         | Recommendation                                  |
|-------------------|---|
| Temperature       | 2-8 °C  |
| Atmosphere        | Store under a dry, inert atmosphere.            |
| Container         | Keep container tightly sealed.                  |
| Location          | Store in a cool, dry, and well-ventilated area. |
| Incompatibilities | Avoid strong oxidizing agents.                  |

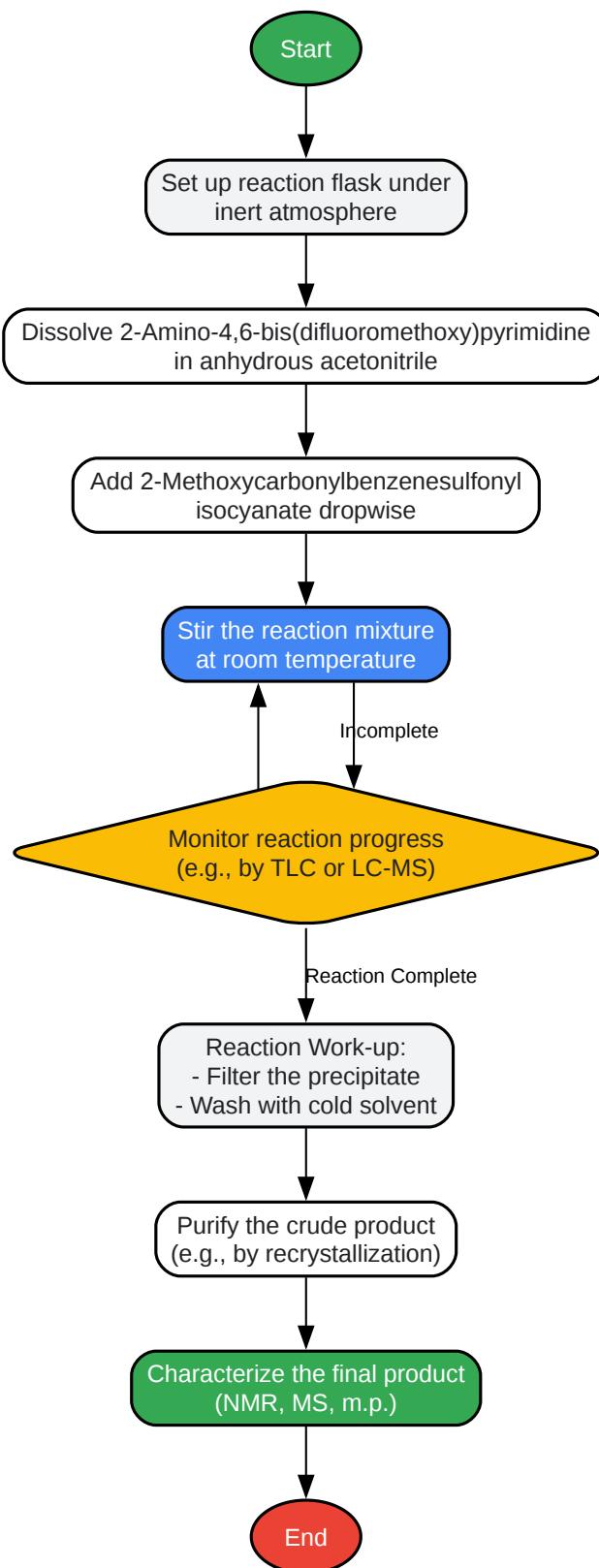
## Application: Intermediate in Herbicide Synthesis

**2-Amino-4,6-bis(difluoromethoxy)pyrimidine** is a key precursor in the synthesis of the sulfonylurea herbicide, primisulfuron-methyl.

### 3.1. Biological Target and Signaling Pathway

Primingulfuron-methyl functions by inhibiting the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS)<sup>[1][2][3]</sup>. This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine)<sup>[4][5]</sup>. The inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in the death of susceptible weeds<sup>[2]</sup>. This pathway is an attractive target for herbicides as it is present in plants but not in animals<sup>[4]</sup>.



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